

Molecular structure and formula of dihexyl adipate.

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Compound of Interest

Compound Name: *Dihexyl adipate*

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An In-depth Technical Guide to **Dihexyl Adipate**: Molecular Structure, Properties, and Synthesis

Introduction

Dihexyl adipate (DHA) is an organic compound classified as a diester of adipic acid and *n*-hexanol.^[1] It is a significant industrial chemical primarily utilized as a plasticizer to enhance the flexibility and durability of various polymers, such as polyvinyl chloride (PVC) and rubber.^[2] Its properties, including low-temperature performance and high solvency, also make it a valuable component in cosmetic formulations as an emollient and skin-conditioning agent.^{[1][3]} This technical guide provides a comprehensive overview of the molecular structure, chemical formula, physicochemical properties, and a detailed experimental protocol for the synthesis of **dihexyl adipate**, tailored for researchers, scientists, and professionals in drug development and material science.

Molecular Structure and Chemical Identity

Dihexyl adipate is the 1,6-dihexyl ester of hexanedioic acid.^[1] The structure consists of a central six-carbon adipic acid backbone esterified at both carboxylic acid groups with a six-carbon straight-chain hexyl group.

- Molecular Formula: $C_{18}H_{34}O_4$ ^{[1][2]}
- IUPAC Name: dihexyl hexanedioate^{[1][2]}

- CAS Number: 110-33-8[\[1\]](#)[\[3\]](#)
- Synonyms: Di-n-hexyl adipate, Hexanedioic acid dihexyl ester, Adipic acid dihexyl ester, DHA[\[1\]](#)[\[2\]](#)[\[3\]](#)

The structural formula is: $\text{CH}_3(\text{CH}_2)_5\text{OOC}(\text{CH}_2)_4\text{COO}(\text{CH}_2)_5\text{CH}_3$

And its SMILES notation is: CCCCCOC(=O)CCCCC(=O)OCCCCCC.[\[1\]](#)[\[2\]](#)

Physicochemical Properties

The physical and chemical properties of **dihexyl adipate** are summarized below. The data is compiled from various sources, and discrepancies in reported values are noted.

Table 1: General and Physical Properties of Dihexyl Adipate

Property	Value	Source(s)
Molecular Weight	314.46 g/mol	[2] [4]
Appearance	Colorless to light yellow oily liquid	[2] [4]
Density	0.945 g/cm ³	[2] [3]
	0.932 g/cm ³	[4]
Boiling Point	351.3 °C at 760 mmHg	[2] [3]
	175 - 181 °C at 1 torr	[5]
Melting Point	-13.8 °C	[4]
Flash Point	157.5 °C	[3] [4]
	185 °C (Open Cup)	[4]
Refractive Index	1.447	[2] [3]
	1.4397 (estimate)	[4]

Table 2: Solubility and Partitioning Data for Dihexyl Adipate

Property	Value	Source(s)
Water Solubility	0.04224 mg/L at 25 °C (estimated)	[2][6]
2.6 mg/L at 20 °C	[4]	
Insoluble	[4][5]	
Solubility in Organic Solvents	Soluble in alcohol, ether	[4]
LogP (o/w)	6.045 (estimated)	[6]

Experimental Protocols: Synthesis of Dihexyl Adipate

The primary industrial method for producing **dihexyl adipate** is through the direct esterification of adipic acid with n-hexanol. The following protocol is a detailed methodology for its synthesis.

Reaction Principle

The synthesis is a dehydrating esterification reaction where adipic acid reacts with two equivalents of n-hexanol in the presence of catalysts to form **dihexyl adipate** and water. The removal of water drives the equilibrium towards the product side.



Materials and Reagents

- Adipic Acid (2.1 mol, 306.6 g)
- n-Hexanol (4.2 mol total, initially 2.1 mol, 214.2 g)
- Titanium tetrabutoxide (catalyst, 0.8 g)
- Stannic octylate (co-catalyst, 0.2 g)

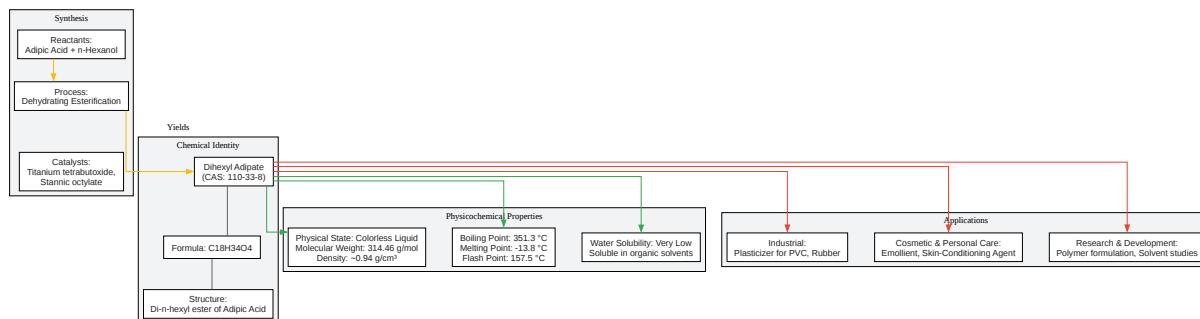
- Toluene (solvent, 80 g)
- Butyl titanate (for ester-interchange, 0.5 g)

Experimental Procedure

- Initial Setup: A reaction vessel equipped with a stirrer, thermometer, and a distillation apparatus for water removal is charged with adipic acid (306.6 g), an initial portion of n-hexanol (214.2 g), titanium tetrabutoxide (0.8 g), stannic octylate (0.2 g), and toluene (80 g).
[7]
- Dehydrating Esterification: The mixture is heated to initiate the esterification reaction. Water produced during the reaction is continuously removed by azeotropic distillation with toluene.
[7]
- Addition of n-Hexanol: When approximately 37.8 mL of water has been distilled off, an additional 143 g of n-hexanol is added to the reaction mixture to continue the esterification process.[7]
- Ester-Interchange Reaction: Once the acid value of the mixture drops to approximately 0.28, butyl titanate (0.5 g) is added. The reaction temperature is maintained at 180 °C under atmospheric or reduced pressure to facilitate the ester-interchange reaction and recover excess n-hexanol.[7]
- Purification:
 - Catalyst Removal and Washing: After the reaction is complete, the mixture is treated to remove the catalyst, followed by washing with an alkali solution and then with water until neutral.[7]
 - Distillation: The crude product is subjected to distillation under reduced pressure to yield pure **dihexyl adipate**.[7]

Visualization of Key Relationships

The following diagram illustrates the logical workflow from the chemical identity of **dihexyl adipate** to its properties, synthesis, and applications.

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Caption: Logical overview of **Dihexyl Adipate**'s identity, properties, synthesis, and uses.

Applications in Research and Drug Development

While **dihexyl adipate** is predominantly an industrial plasticizer, its properties are relevant to scientific research and pharmaceutical development:

- Polymer Science: As a plasticizer, it is a model compound for studying polymer-additive interactions, material flexibility at low temperatures, and durability.[2]
- Drug Formulation: In topical and transdermal drug delivery systems, esters like **dihexyl adipate** can function as emollients and penetration enhancers.[8] Its low water solubility and oily nature make it a suitable vehicle for hydrophobic active pharmaceutical ingredients (APIs).
- Toxicology and Safety Studies: **Dihexyl adipate** and related compounds are subjects of toxicological research to assess their safety profile for applications in cosmetics and materials that come into contact with food or skin.[6]

Conclusion

Dihexyl adipate is a well-characterized diester with a defined molecular structure and a range of applications stemming from its physicochemical properties. Its synthesis via esterification is a standard and scalable process. For researchers and drug development professionals, **dihexyl adipate** serves as an important excipient in formulations and a reference compound in material science, offering a combination of plasticizing, emollient, and solvent characteristics. A clear understanding of its technical data is crucial for its effective and safe application in advanced research and product development.

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